

Technical Support Center: Escaline Administration in Animal Models

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Compound of Interest

Compound Name: Escaline (hydrochloride)

CAS No.: 3166-82-3

Cat. No.: B592906

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Executive Summary & Physicochemical Profile

Escaline is a phenethylamine hallucinogen and a 4-ethoxy analog of Mescaline.^[1] It acts primarily as a potent agonist at the serotonin 5-HT

receptor. Successful administration in animal models (specifically for Head Twitch Response - HTR) requires strict adherence to solubility limits and pH control to prevent precipitation and ensure bioavailability.

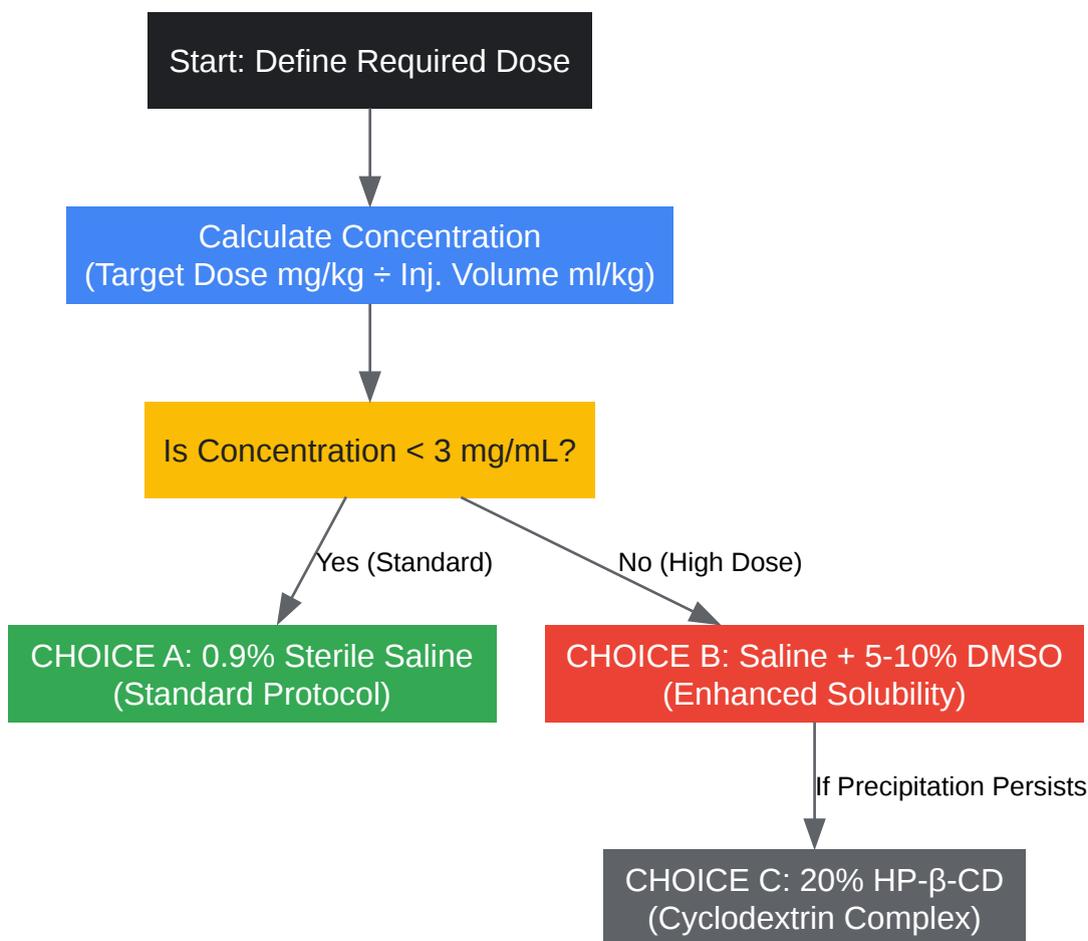
Key Compound Properties

Property	Specification	Impact on Formulation
Chemical Structure	3,5-dimethoxy-4-ethoxyphenethylamine	Moderate lipophilicity compared to Mescaline.
Preferred Form	Hydrochloride (HCl) or Fumarate salt	Critical: Freebase is an oil and insoluble in aqueous media. Always use the salt form for in vivo work.
pKa	~9.5 (Amine group)	Basic. Solutions must be kept neutral (pH ~7.0–7.4) to maintain ionization and solubility.
Potency	~5-8x Mescaline	Effective doses are lower (typically 1–10 mg/kg), reducing the need for high-concentration stock solutions.

Formulation & Vehicle Selection (Bench Protocol)

Decision Matrix: Selecting the Right Vehicle

Do not default to DMSO unless necessary. Phenethylamine salts are generally water-soluble at the concentrations required for potent analogs like Escaline.



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Figure 1: Decision tree for vehicle selection based on required concentration. For Escaline, most HTR studies fall into the "Yes" path (< 3 mg/mL).

Standard Operating Procedure (SOP): Saline Preparation

Target: 1 mg/mL solution (Suitable for 10 mg/kg dose @ 10 mL/kg volume).

- Weighing: Weigh the Escaline HCl salt precisely.
- Initial Dissolution: Add 0.9% sterile saline to 80% of the final target volume.
- Agitation: Vortex for 30 seconds.
 - Troubleshooting: If particles remain, sonicate at 40°C for 5-10 minutes.

- pH Check (Crucial): Check pH using a micro-probe.
 - Target: pH 6.5 – 7.5.
 - Adjustment: If pH < 5.0 (too acidic due to HCl), adjust carefully with dilute NaOH. If pH > 8.0, the drug may de-ionize and precipitate; adjust with dilute HCl.
- Final Volume: Add saline to reach the final volume.
- Sterilization: Filter through a 0.22 μ m PES syringe filter. Note: Nylon filters may bind phenethylamines; PES or PVDF is preferred.

In Vivo Administration Troubleshooting

FAQ: Administration & Bioavailability

Q: My mice show variable Head Twitch Response (HTR) data. Is the vehicle to blame? A:

Likely, yes. Variability often stems from two vehicle-related issues:

- Peritoneal Irritation: If you used >10% DMSO or high ethanol content, you may be inducing "writhing" behavior which confounds HTR scoring.
 - Fix: Switch to pure saline or <2% DMSO.
- Injection Volume: Phenethylamines rely on rapid absorption to trigger the 5-HT cascade.
 - Standard: 10 mL/kg (e.g., 0.25 mL for a 25g mouse).
 - Error: Using 1 mL/kg (high concentration bolus) can cause local precipitation in the peritoneum if the pH shifts upon contact with body fluids.

Q: Can I use subcutaneous (SC) injection instead of intraperitoneal (IP)? A: Yes, but expect a shift in

- IP: Faster onset (10-15 mins), higher

. Preferred for acute HTR quantification.

- SC: Slower absorption, prolonged duration. Use this only if IP is causing stress-related artifacts or if studying duration of action.

Q: The solution precipitated after filtering. Why? A: This is usually a "Salting Out" effect or pH drift.

- Cause: Standard Phosphate Buffered Saline (PBS) contains phosphates that can occasionally form insoluble salts with high concentrations of amine drugs, though rare with Escaline.
- Fix: Switch to 0.9% NaCl (Physiological Saline) instead of PBS. The lack of phosphate ions reduces precipitation risk.

Biological Pathway & Data Interpretation

Understanding the pharmacokinetics is vital for timing your observations.



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Figure 2: Pharmacokinetic flow from injection to behavioral output. Note that T_{max} is typically 15-30 minutes for IP phenethylamines.

Reference Data Tables

Table 1: Solubility Compatibility Matrix (Escaline HCl)

Solvent System	Solubility Limit (approx.)	Recommended Use
Water / 0.9% Saline	~3–5 mg/mL	Primary Choice. Suitable for doses up to ~30 mg/kg.
PBS (Phosphate Buffered)	~3 mg/mL	Secondary. Risk of salt precipitation at high conc.
Ethanol	~10 mg/mL	Stock Solution Only. Must dilute to <5% for injection.
DMSO	~3–10 mg/mL	Rescue Only. Use if compound is impure or stubbornly insoluble.

Table 2: Recommended Experimental Parameters (Mouse HTR)

Parameter	Recommendation	Rationale
Dose Range	1.0 – 10.0 mg/kg	Escaline is 5-8x more potent than Mescaline (active ~10-100 mg/kg).
Injection Vol	10 mL/kg	Ensures isotonic dispersion and minimizes local irritation.
Pre-treatment	15 min habituation	Allow animal to settle in the chamber before recording.
Observation	0–30 min post-dose	Peak HTR activity typically occurs within this window.

References

- Halberstadt, A. L., et al. (2022). Use of the head-twitch response to investigate the structure–activity relationships of 4-thio-substituted 2,5-dimethoxy-phenylalkylamines. *Psychopharmacology*. [Link](#)

- Context: Establishes standard HTR protocols (5-10 mL/kg saline vehicle) for phenethylamines.
- Nichols, D. E. (2018).[2] Structure-activity relationships of serotonin 5-HT_{2A} agonists. Wiley Interdisciplinary Reviews: Membrane Transport and Signaling. [Link](#)
 - Context: Authoritative source on potency r
- ChemicalBook / PubChem. (2025).[1][2] Escaline Hydrochloride Physicochemical Properties. [1][3][4][5][Link](#)
 - Context: Solubility data (Water, DMSO, Ethanol)
- Gatch, M. B., et al. (2011).[6] Behavioral and neurochemical pharmacology of six psychoactive substituted phenethylamines. Psychopharmacology. [Link](#)
 - Context: Validates the use of saline vehicle for 2C-series and related phenethylamines in locomotor and discrimin

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Sources

- 1. Escaline (hydrochloride) | C₁₂H₂₀ClNO₃ | CID 85780760 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Mescaline hydrochloride | C₁₁H₁₈ClNO₃ | CID 71580 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. sigmaaldrich.com [sigmaaldrich.com]
- 4. 3,4,5-Trimethoxyphenoxyethylamine - Wikipedia [en.wikipedia.org]
- 5. Escaline (hydrochloride) | 3166-82-3 [chemicalbook.com]
- 6. Behavioral and neurochemical pharmacology of six psychoactive substituted phenethylamines: Mouse locomotion, rat drug discrimination and in vitro receptor and transporter binding and function - PMC [pmc.ncbi.nlm.nih.gov]

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